

# 1-(cyclopropylmethyl)piperidin-4-one CAS number 49682-96-4

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## Compound of Interest

**Compound Name:** 1-(Cyclopropylmethyl)piperidin-4-one

**Cat. No.:** B1603175

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An In-Depth Technical Guide to **1-(cyclopropylmethyl)piperidin-4-one** (CAS: 49682-96-4)

## Foreword: A Senior Application Scientist's Perspective

In modern medicinal chemistry, the pursuit of novel therapeutic agents is a complex interplay of rational design and synthetic pragmatism. Certain molecular scaffolds emerge not for their inherent bioactivity, but for their utility as versatile platforms for innovation. **1-(cyclopropylmethyl)piperidin-4-one** is a prime example of such a crucial building block. Its structure marries two motifs of profound pharmacological importance: the piperidine ring, a cornerstone of countless FDA-approved drugs, and the cyclopropylmethyl group, a "magic fragment" frequently used to fine-tune the properties of drug candidates.[1][2]

This guide is structured to provide researchers, scientists, and drug development professionals with a comprehensive technical understanding of this compound. We will move beyond simple data recitation to explore the causality behind synthetic strategies, the logic of analytical validation, and the compound's strategic role in pharmaceutical research. The methodologies described herein are presented as self-validating systems, emphasizing the importance of rigorous characterization at every stage—a principle fundamental to ensuring reproducible and reliable scientific outcomes.

## Core Physicochemical & Structural Characteristics

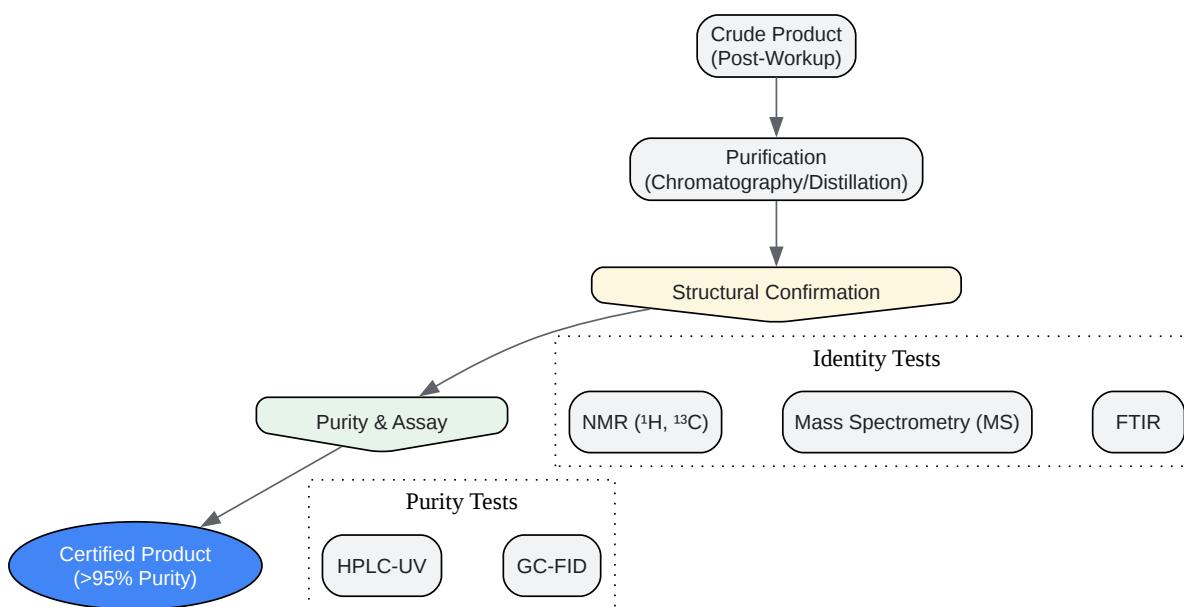
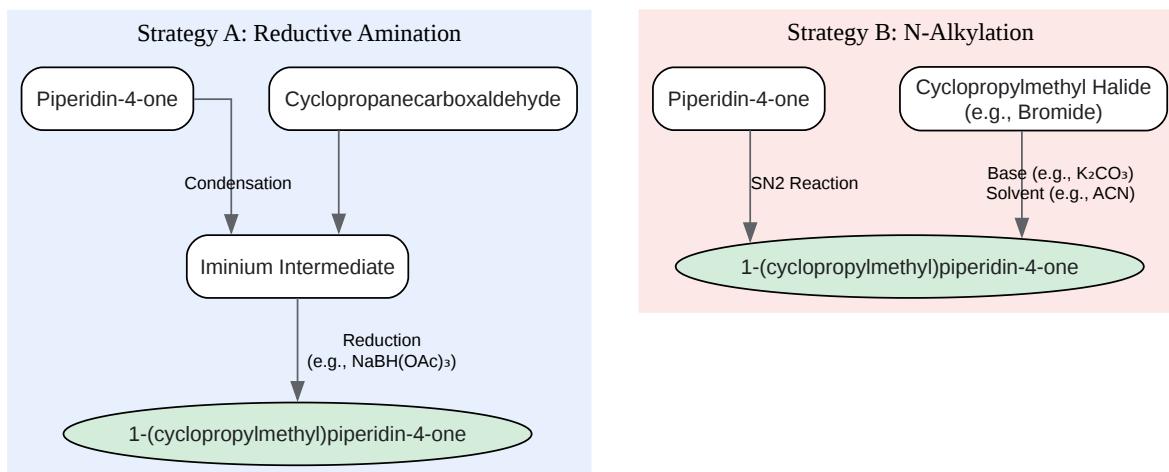
**1-(cyclopropylmethyl)piperidin-4-one** is a heterocyclic ketone.<sup>[3]</sup> Its identity is unequivocally established by its Chemical Abstracts Service (CAS) number: 49682-96-4. At room temperature, it typically presents as a colorless to light yellow liquid.<sup>[4][5]</sup> Understanding its fundamental properties is the first step in its effective application.

Property	Value	Source
CAS Number	49682-96-4	--INVALID-LINK--
Molecular Formula	C <sub>9</sub> H <sub>15</sub> NO	[5][6]
Molecular Weight	153.22 g/mol	[5][6]
Appearance	Colorless to light yellow liquid	[4][5]
Predicted Boiling Point	252.7 ± 15.0 °C	[4][5]
Predicted Density	1.087 ± 0.06 g/cm <sup>3</sup>	[4][5]
Predicted pKa	7.94 ± 0.20	[4][5]
Common Synonyms	1-(Cyclopropylmethyl)-4-piperidone, N-(Cyclopropylmethyl)piperidin-4-one	[5][6]

## Strategic Synthesis: Pathways & Methodologies

The synthesis of **1-(cyclopropylmethyl)piperidin-4-one** can be approached from two primary, logically distinct strategies starting from the common precursor, piperidin-4-one. The choice between these pathways often depends on the availability of starting materials, desired scale, and specific laboratory capabilities.

## Diagram: Comparative Synthetic Strategies



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